

# Direct Blue 78: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: Direct Blue 78

Cat. No.: B12087196

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**Direct Blue 78** is a tri-azo dye recognized for its high water solubility and application in various industrial and research settings. A comprehensive understanding of its stability under diverse environmental conditions is paramount for ensuring its effective application, accurate experimental results, and safe handling. This technical guide provides an in-depth analysis of the stability and optimal storage conditions for **Direct Blue 78**, supported by representative data and detailed experimental protocols.

## Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Direct Blue 78** is essential for interpreting its stability profile.

Property	Value	Reference
C.I. Name	Direct Blue 78	[1]
CAS Number	2503-73-3	[1]
Molecular Formula	C42H25N7Na4O13S4	[1]
Molecular Weight	1055.91 g/mol	[1]
Appearance	Blue Powder	[1]
Solubility in Water	15 g/L (60 °C), 30 g/L (97 °C)	
Solubility in Organic Solvents	Slightly soluble in alcohol, insoluble in most other organic solvents.	

## Stability Profile

**Direct Blue 78** is generally stable under normal ambient temperatures and pressures. However, its stability is significantly influenced by exposure to heat, light, strong oxidizing agents, and extreme pH conditions.

## Thermal Stability

Thermal analysis is critical for determining the temperature thresholds at which **Direct Blue 78** begins to degrade. While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **Direct Blue 78** are not readily available in public literature, the following represents typical thermal behavior for analogous azo dyes.

Table 1: Representative Thermal Analysis Data for a Tri-Azo Dye

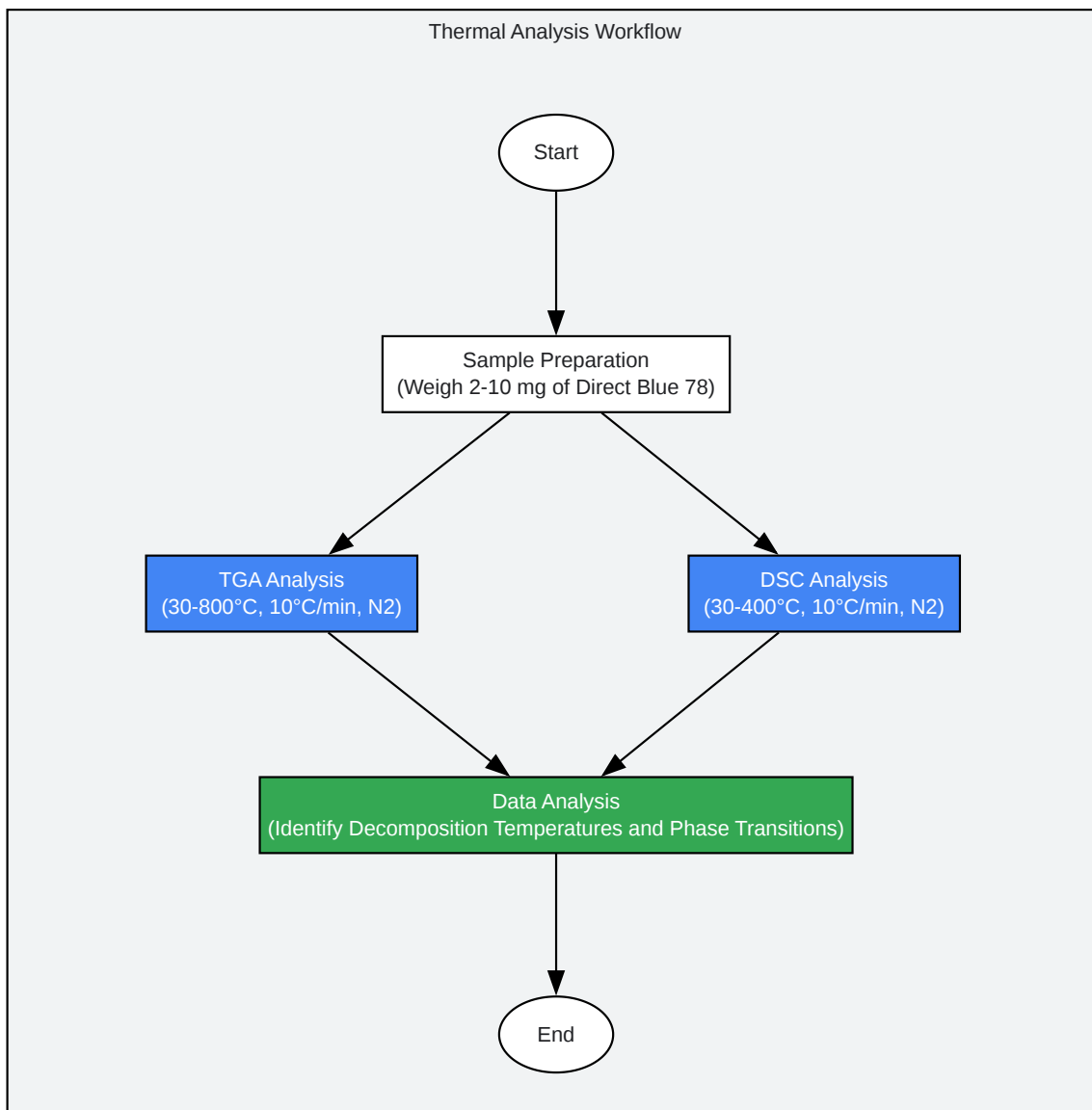
Analysis Type	Temperature Range (°C)	Observation
TGA	30 - 200	Minor weight loss due to moisture evaporation.
200 - 400	Onset of significant thermal decomposition, often involving the cleavage of azo bonds.	
> 400	Major decomposition of the aromatic structures.	
DSC	150 - 250	Potential endothermic peak indicating melting, depending on the purity and crystalline form of the dye.
> 250	Exothermic peaks corresponding to decomposition processes.	

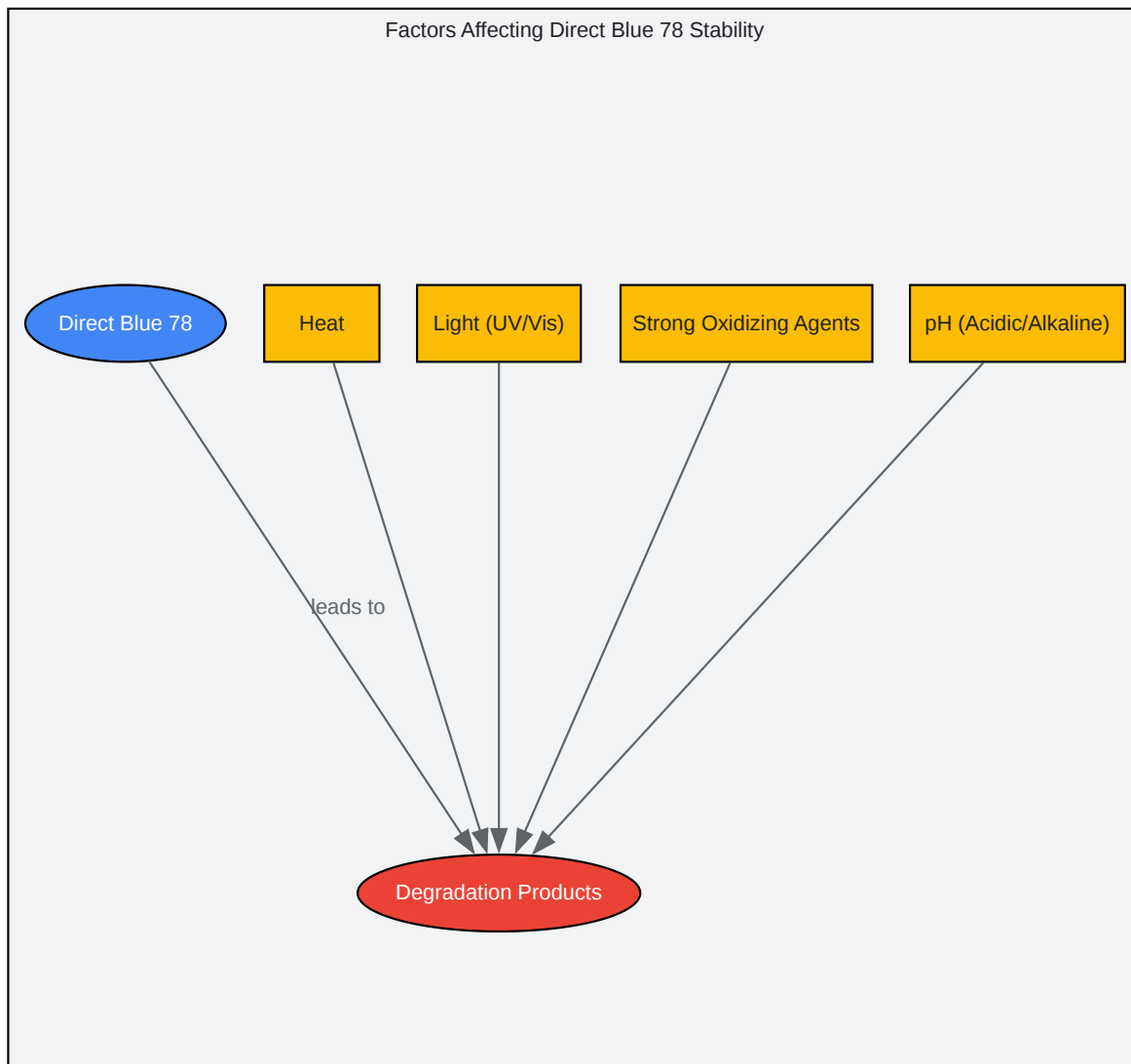
This protocol outlines a general procedure for assessing the thermal stability of **Direct Blue 78**.

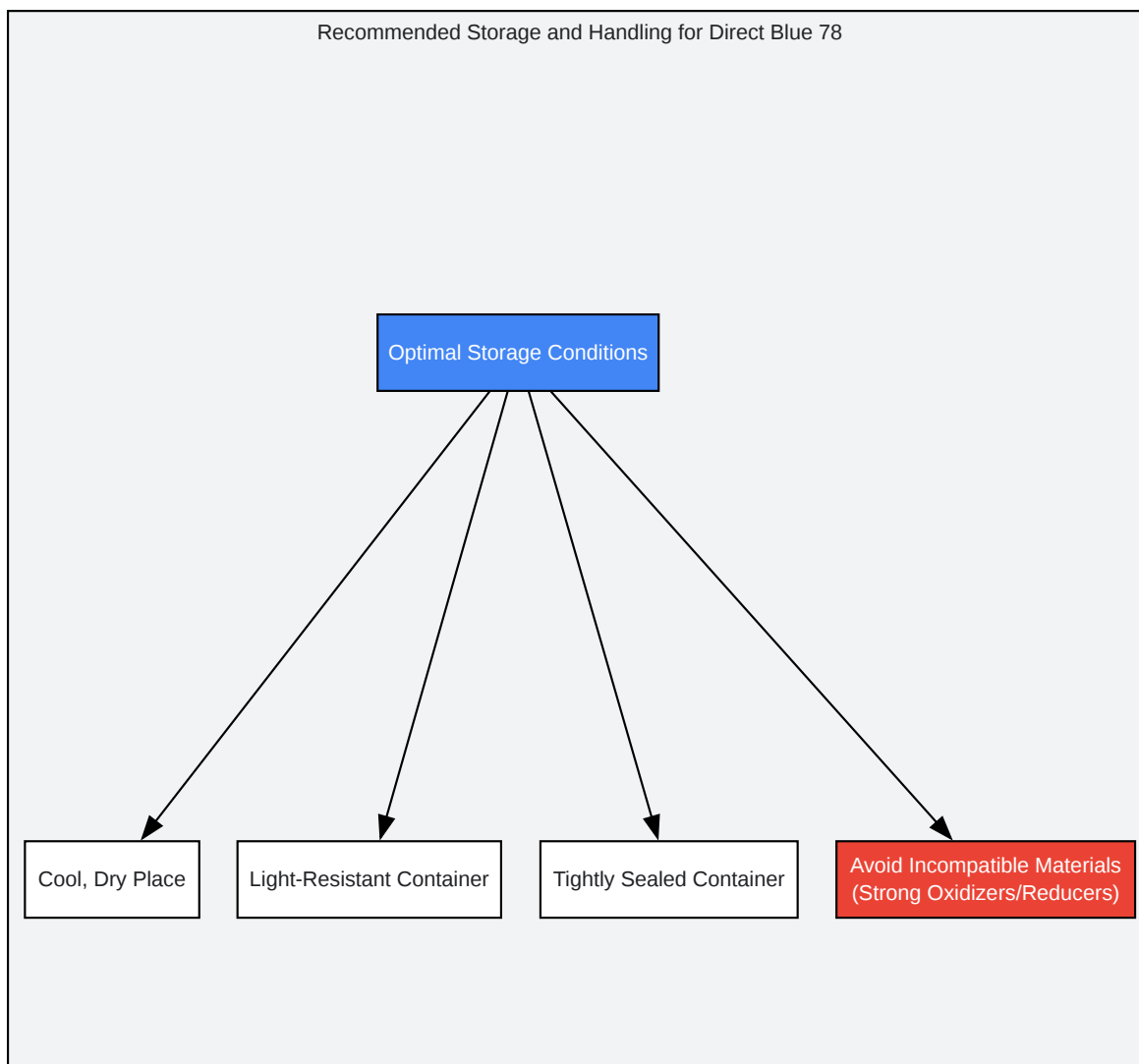
- Instrumentation: A calibrated thermogravimetric analyzer.
- Sample Preparation: Accurately weigh 5-10 mg of **Direct Blue 78** powder into an alumina crucible.
- Experimental Conditions:
  - Atmosphere: Nitrogen, with a flow rate of 20 mL/min.
  - Heating Rate: 10 °C/min.
  - Temperature Range: 30 °C to 800 °C.
- Data Analysis: Record the weight loss as a function of temperature. The onset of decomposition is identified as the temperature at which significant weight loss begins.

This protocol provides a general method for evaluating the thermal transitions of **Direct Blue 78**.

- Instrumentation: A calibrated differential scanning calorimeter.
- Sample Preparation: Accurately weigh 2-5 mg of **Direct Blue 78** powder into an aluminum pan and hermetically seal it. Use an empty sealed pan as a reference.
- Experimental Conditions:
  - Atmosphere: Nitrogen, with a flow rate of 50 mL/min.
  - Heating Rate: 10 °C/min.
  - Temperature Range: 30 °C to 400 °C.
- Data Analysis: Record the heat flow as a function of temperature to identify endothermic (e.g., melting) and exothermic (e.g., decomposition) events.







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## References

- 1. Thermodynamic and kinetic insights into azo dyes photocatalytic degradation on biogenically synthesized ZnO nanoparticles and their antibacterial potential - PMC [pmc.ncbi.nlm.nih.gov]
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